

# A Comprehensive Technical Guide to Monochloroacetic Acid: History, Synthesis, and Applications

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## Compound of Interest

Compound Name: Chloroacetic acid

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This in-depth technical guide provides a comprehensive overview of **monochloroacetic acid** (MCA), a pivotal building block in organic synthesis. The document details its historical discovery, outlines modern industrial production methods with specific experimental protocols, presents its physicochemical properties in a structured format, and explores its significant applications, particularly within the pharmaceutical industry.

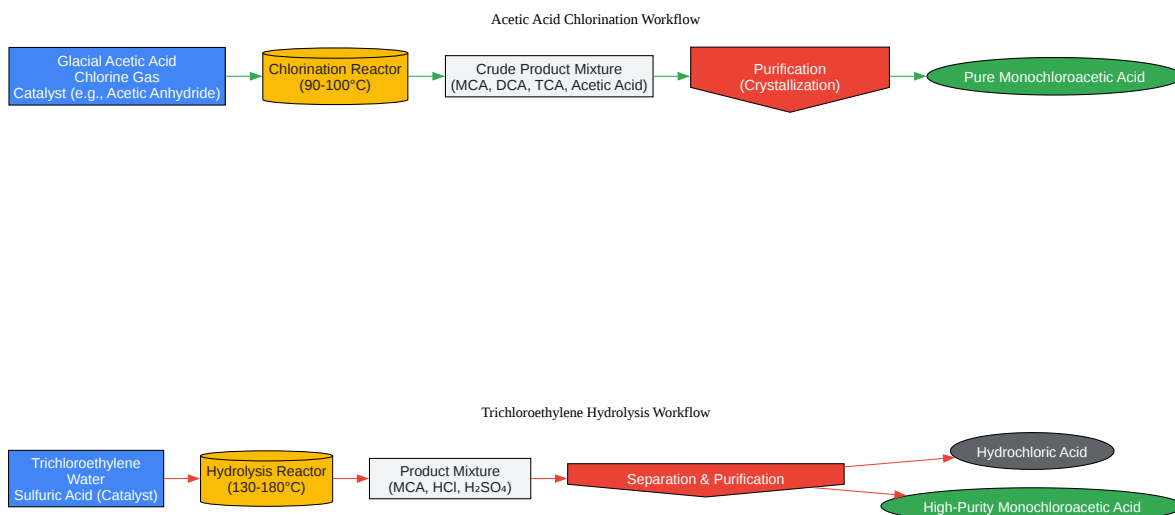
## A Historical Perspective: The Discovery of Monochloroacetic Acid

The journey of **monochloroacetic acid** began in the mid-19th century, with several notable chemists contributing to its initial preparation and characterization.

- **1843: An Impure Beginning** The French chemist Félix LeBlanc was the first to prepare **monochloroacetic acid** in an impure form.<sup>[1]</sup> His pioneering work involved the chlorination of acetic acid in the presence of sunlight.<sup>[1]</sup>
- **1857: Purification and Confirmation** The year 1857 marked a significant milestone in the history of MCA, with two independent syntheses of the pure compound. The German chemist Reinhold Hoffmann achieved this by refluxing glacial acetic acid with chlorine under

the influence of sunlight.[1] Concurrently, French chemist Charles Adolphe Wurtz synthesized monochloroacetic acid through the hydrolysis of chloroacetyl chloride.[1]

The timeline below illustrates these key discoveries:



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## References

- 1. What Are the Applications and Properties of Monochloroacetic Acid? [highmountainco.com]
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